

# Application Notes and Protocols for 2-Ketoglutaric acid-13C2 Metabolomics Sample Preparation

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## Compound of Interest

Compound Name: 2-Ketoglutaric acid-13C2

Cat. No.: B15556500

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## Introduction

2-Ketoglutaric acid, also known as alpha-ketoglutarate ( $\alpha$ -KG), is a key intermediate in the tricarboxylic acid (TCA) cycle and plays a central role in cellular energy metabolism, nitrogen balance, and as a signaling molecule. The use of stable isotope-labeled **2-Ketoglutaric acid-13C2** (2-KG-13C2) in metabolomics studies allows for precise tracing of its metabolic fate and the elucidation of pathway dynamics. Accurate and reproducible sample preparation is paramount for obtaining high-quality data in these experiments.

These application notes provide detailed protocols for the sample preparation of 2-KG-13C2 from cultured cells for analysis by gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS). The protocols cover cell harvesting, quenching, metabolite extraction, and derivatization.

## Quantitative Data Summary

The following tables summarize quantitative data from various methods for the analysis of 2-Ketoglutaric acid. This data is provided for comparative purposes to aid in method selection and validation.

Table 1: LC-MS/MS Method Performance for 2-Ketoglutaric Acid Analysis

Parameter	Method 1[1]	Method 2[2]	Method 3
Linearity Range	1 - 1000 ng/mL	5 - 5000 ng/mL	100 - 2500 ng/mL
Lower Limit of Quantification (LLOQ)	0.8 ng/mL	Not Reported	100 ng/mL
Limit of Detection (LOD)	Not Reported	Not Reported	40 ng/mL
Intra-day Precision (RSD)	< 5.54%	≤ 11.0%	< 8%
Inter-day Precision (RSD)	< 5.54%	≤ 11.0%	< 8%
Intra-day Accuracy (RE)	-5.95% to 3.11%	≤ 112.5% (recovery)	< 8%
Inter-day Accuracy (RE)	-5.95% to 3.11%	≤ 112.5% (recovery)	< 8%
Average Recovery	> 86.64%	92.8% - 102.3%	Not Reported

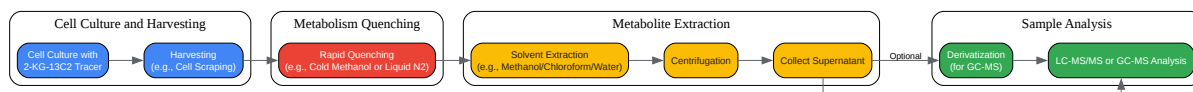
Table 2: GC-MS Method Performance for 2-Ketoglutaric Acid Analysis

Parameter	Method 1[3]
Limit of Quantification (LOQ)	0.938 µg/mL
Inter-day Accuracy	≤ 93.7%
Inter-day Precision	≤ 6.0%

## Experimental Workflows and Signaling Pathways

### Experimental Workflow

The overall experimental workflow for sample preparation of **2-Ketoglutaric acid-13C2** for metabolomics analysis is depicted below.

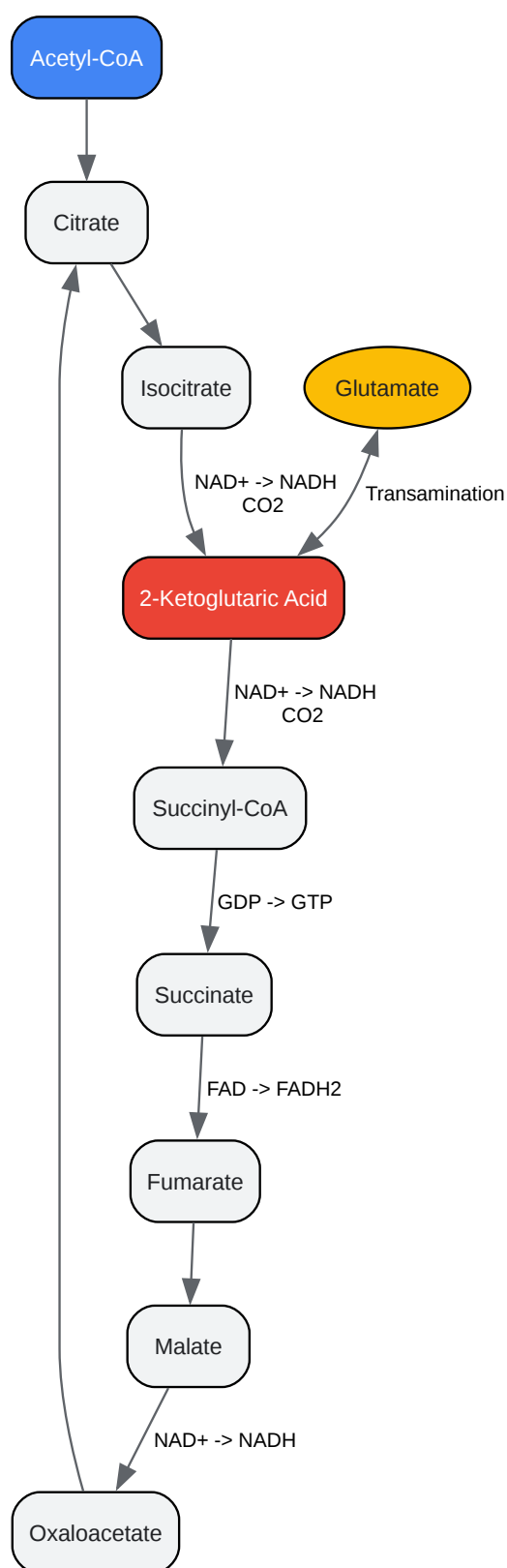


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Experimental workflow for 2-KG-13C2 sample preparation.

## Metabolic Pathway: 2-Ketoglutaric Acid in the TCA Cycle

2-Ketoglutaric acid is a central hub in the Tricarboxylic Acid (TCA) cycle, linking carbohydrate, fat, and protein metabolism.<sup>[4][5]</sup>



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